

Validating Lumiprobe Cyanine3 Chloride: A Technical Guide for Fluorescence Microscopy

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Compound of Interest

Compound Name: Lumiprobe chloride

Cat. No.: B11930959

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Executive Summary

Verdict: Validated for Fluorescence Microscopy with Specific Protocol Constraints.

Lumiprobe Cyanine3 chloride is a cost-effective, high-performance alternative to standard Cy3 and Alexa Fluor 555, offering identical spectral properties (Ex 555 nm / Em 570 nm) and high brightness ($\epsilon = 150,000 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$). However, unlike sulfonated variants (Sulfo-Cy3) or Alexa Fluor 555, this specific product is hydrophobic.

Critical Insight: Its validation for microscopy relies entirely on the "Solvent Bridge" labeling protocol. While it requires organic co-solvents (DMSO/DMF) for conjugation, it offers superior brightness in non-polar mounting media compared to hydrophilic alternatives. This guide provides the optimized workflows required to validate this fluorophore in your specific imaging pipeline.

Part 1: Technical Specifications & Benchmarking

To objectively validate Lumiprobe Cyanine3 chloride, we must benchmark it against the industry standards: Cytiva Cy3 (the originator) and Thermo Fisher Alexa Fluor 555 (the photostability gold standard).

Table 1: Comparative Technical Specifications

Feature	Lumiprobe Cyanine3 Chloride	Cytiva (GE) Cy3	Alexa Fluor 555
Core Structure	Non-sulfonated Cyanine	Sulfonated Cyanine	Sulfonated Cyanine (Proprietary)
Solubility	Hydrophobic (Soluble in DMSO/DMF)	Hydrophilic (Water Soluble)	Hydrophilic (Water Soluble)
Excitation Max	555 nm	550 nm	555 nm
Emission Max	570 nm	570 nm	565 nm
Extinction Coeff.[1][2] (ε)	~150,000 L·mol ⁻¹ ·cm ⁻¹	~150,000 L·mol ⁻¹ ·cm ⁻¹	~150,000 L·mol ⁻¹ ·cm ⁻¹
Quantum Yield (Φ)	0.31	~0.31	~0.10 (Protein Conjugate)*
Photostability	Moderate (Standard)	Moderate (Standard)	High
Primary Use Case	Cost-effective labeling; Non-polar mounting	Standard Aqueous Labeling	Long-term live cell imaging

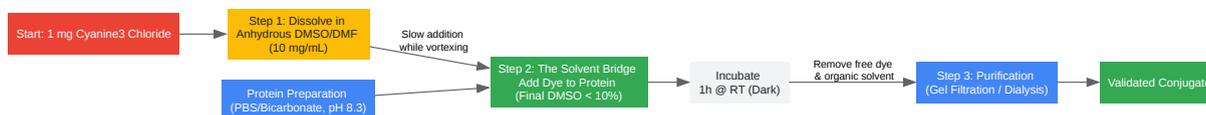
*Note: Quantum yields vary by environment. Cy3 is often brighter than AF555 in non-polar environments, while AF555 retains brightness better in aqueous buffers.

Part 2: The Validation Workflow

The "Chloride" counterion indicates this is the non-sulfonated form. Direct dissolution in aqueous buffer will result in precipitation and failed labeling. The following workflow validates the dye by managing its solubility profile.

Diagram 1: The "Solvent Bridge" Labeling Workflow

This workflow illustrates the critical path to successfully conjugating a hydrophobic dye to a hydrophilic protein without precipitation.



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Caption: The "Solvent Bridge" protocol ensures hydrophobic Cy3 conjugates to proteins without precipitation by maintaining <10% organic solvent concentration.

Part 3: Experimental Validation Protocols

To validate this reagent in your lab, perform these three specific assays. These steps move beyond simple "usage" to rigorous "validation."

Experiment A: The Solubility Stress Test

Objective: Confirm that the specific batch of Cyanine3 Chloride dissolves completely in organic solvent and does not precipitate protein upon mixing.

- Dissolution: Dissolve 1 mg Cyanine3 Chloride in 100 μ L anhydrous DMSO. The solution must be clear, deep red, and particulate-free.
- The Drop Test: Add 1 μ L of dye solution to 99 μ L of PBS.
 - Pass: Solution remains clear pink/red.
 - Fail: Visible turbidity or particulate matter forms immediately (indicates dye aggregation; requires higher organic ratio or different dye).

Experiment B: Degree of Labeling (DOL) Calculation

Objective: Quantify labeling efficiency. A target DOL of 3-6 dyes per antibody is optimal for microscopy.

- Measure Absorbance at 280 nm (

) and 555 nm (

).[1]

- Calculate Protein Concentration () correcting for dye absorbance at 280 nm (Correction Factor for Cy3).
- Calculate DOL:
 - Self-Validation Check: If $DOL < 2$, increase dye molar excess. If $DOL > 8$, decrease excess to prevent self-quenching.

Experiment C: Photostability & Mounting Media Validation

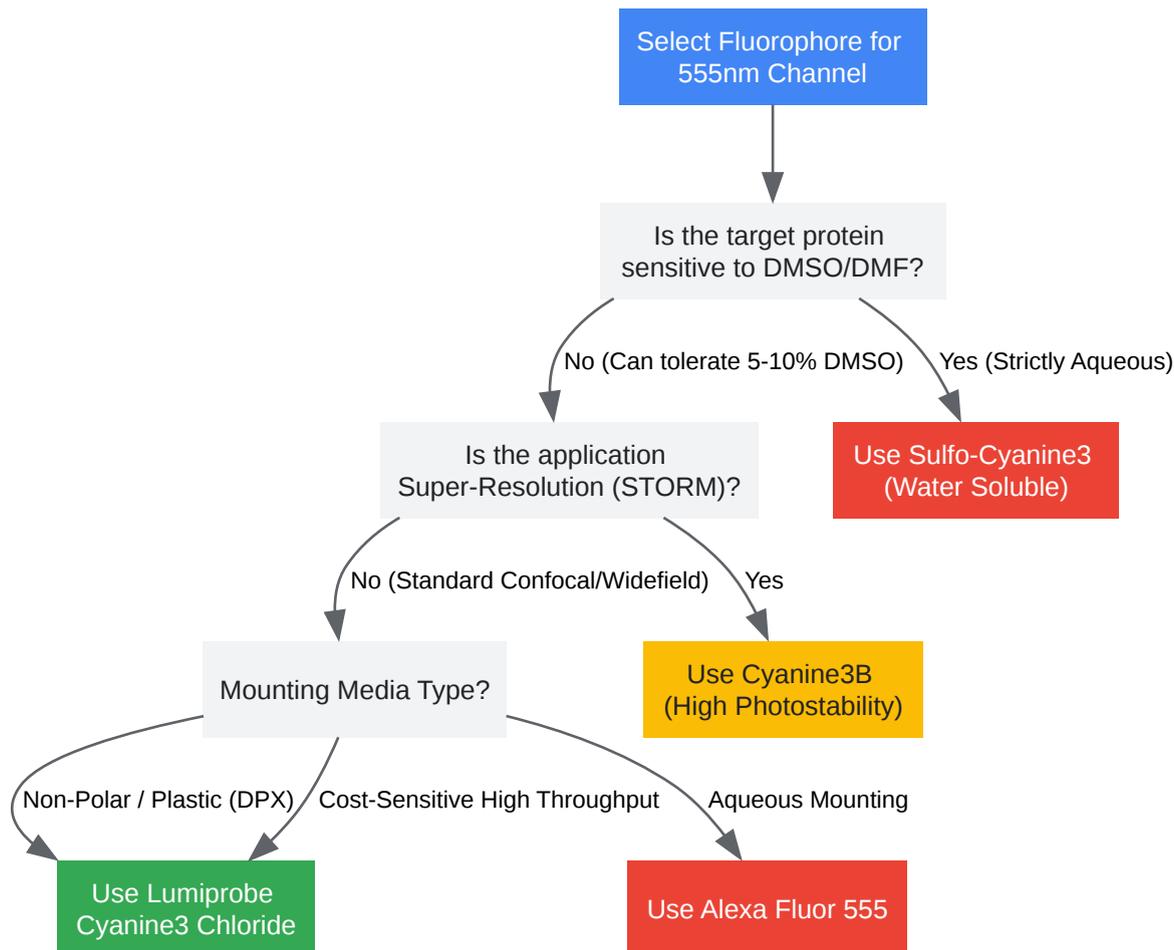
Objective: Validate the specific advantage of hydrophobic Cy3.

- Hypothesis: Hydrophobic Cy3 (Lumiprobe) will outperform hydrophilic variants (AF555) when mounted in hardening, non-polar mounting media (e.g., DPX, Permount) due to better environmental compatibility.
- Protocol:
 - Stain duplicate slide sets with Lumiprobe Cy3-IgG and AF555-IgG.
 - Mount Set A in aqueous media (Fluoromount-G). Mount Set B in dehydrated plastic media (DPX).
 - Imaging: Capture images at t=0, 10s, 30s, 60s continuous excitation.
 - Analysis: Plot normalized intensity vs. time.
 - Expected Result: Lumiprobe Cy3 should show higher initial brightness and stability in DPX (Set B) compared to aqueous media.

Part 4: Decision Matrix for Researchers

When should you choose Lumiprobe Cyanine3 Chloride over the alternatives?

Diagram 2: Reagent Selection Logic



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Caption: Selection logic based on solvent tolerance, imaging modality, and mounting media.

References

- National Institutes of Health (NIH).Molecular and Spectroscopic Characterization of Green and Red Cyanine Fluorophores. PMC Article. Retrieved from [[Link](#)]

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